

Physical properties of 3-(Bromomethyl)nonane (boiling point, density)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(Bromomethyl)nonane

Cat. No.: B15311832

[Get Quote](#)

Technical Guide: Physical Properties of 3-(Bromomethyl)nonane

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Experimental data for the boiling point and density of **3-(Bromomethyl)nonane** are not readily available in the surveyed literature. The data presented here are for isomeric and analogous compounds and should be used as an estimation. For precise applications, experimental determination of these properties is recommended.

Quantitative Data Summary

Due to the absence of specific experimental data for **3-(Bromomethyl)nonane**, this section provides data for the closely related isomer, 4-(Bromomethyl)nonane (computed), and a smaller structural analog, 3-(Bromomethyl)pentane, to provide an estimated range for the physical properties of interest.

Compound Name	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Density (g/cm ³)	Data Type
4-(Bromomethyl)nonane	C ₁₀ H ₂₁ Br	221.18	Not Available	Not Available	Computed[1]
3-(Bromomethyl)pentane	C ₆ H ₁₃ Br	165.07	140 - 145	1.179 @ 30°C	Experimental[2]

Experimental Protocols

The following are detailed methodologies for the experimental determination of the boiling point and density of a liquid organic compound such as **3-(Bromomethyl)nonane**.

Determination of Boiling Point (Thiele Tube Method)

This method is suitable for determining the boiling point of a small sample of a liquid.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heating mantle or Bunsen burner
- Liquid paraffin or mineral oil
- Stand and clamp

Procedure:

- Fill the Thiele tube with liquid paraffin to a level just above the side arm.
- Add a few drops of the liquid sample (e.g., **3-(Bromomethyl)nonane**) into the small test tube, filling it to a depth of about 1-2 cm.
- Place the capillary tube, with its sealed end uppermost, into the small test tube containing the sample.
- Attach the small test tube to the thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- Clamp the thermometer so that the bulb and the attached test tube are immersed in the paraffin oil in the Thiele tube. The open end of the test tube should remain above the oil level.
- Gently heat the side arm of the Thiele tube. The convection currents in the oil will ensure uniform heating.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue gentle heating until a rapid and continuous stream of bubbles is observed.
- Stop heating and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube. Record this temperature.

Determination of Density (Pycnometer or Graduated Cylinder Method)

This protocol outlines the determination of the density of a liquid by measuring its mass and volume.^{[7][8][9][10]}

Apparatus:

- Pycnometer (for high precision) or a graduated cylinder and an electronic balance

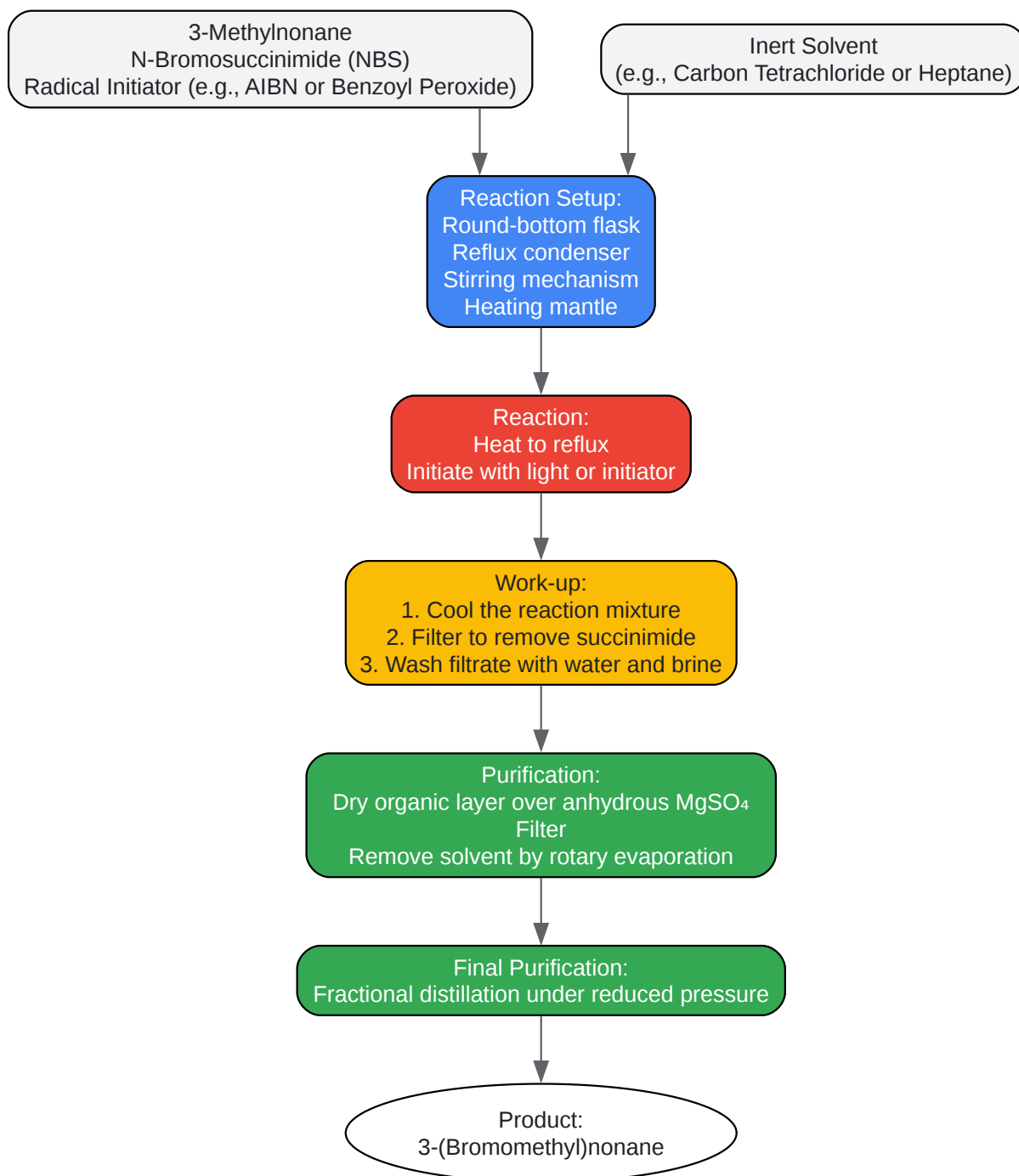
- Electronic balance (calibrated)
- Thermometer
- Pipette

Procedure:

- Ensure the pycnometer or graduated cylinder is clean and dry.
- Measure and record the mass of the empty container (pycnometer or graduated cylinder) using the electronic balance.
- Fill the container with the liquid sample (e.g., **3-(Bromomethyl)nonane**) to a known volume. If using a pycnometer, fill it completely. If using a graduated cylinder, record the volume accurately, reading the bottom of the meniscus.
- Measure and record the mass of the container with the liquid.
- Measure and record the temperature of the liquid.
- Calculate the mass of the liquid by subtracting the mass of the empty container from the mass of the container with the liquid.
- The density is calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.
- For higher accuracy, the procedure should be repeated multiple times, and the average density should be reported.

Workflow Visualization

The following diagram illustrates a general synthetic workflow for the bromination of a methyl-substituted alkane to produce a bromomethyl-alkane, a common method for synthesizing compounds like **3-(Bromomethyl)nonane**. This reaction typically involves a free-radical chain mechanism initiated by light or a radical initiator.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis and purification of a bromomethyl alkane.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-(Bromomethyl)nonane | C₁₀H₂₁Br | CID 66050301 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-(Bromomethyl)pentane(3814-34-4)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 3. m.youtube.com [m.youtube.com]
- 4. m.youtube.com [m.youtube.com]
- 5. m.youtube.com [m.youtube.com]
- 6. youtube.com [youtube.com]
- 7. uoanbar.edu.iq [uoanbar.edu.iq]
- 8. pro-lehrsysteme.ch [pro-lehrsysteme.ch]
- 9. Measuring density | Class experiment | RSC Education [edu.rsc.org]
- 10. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [Physical properties of 3-(Bromomethyl)nonane (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15311832#physical-properties-of-3-bromomethyl-nonane-boiling-point-density]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com